

Essential Safety and Handling Protocols for AG 370: A Critical Clarification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AG 370

Cat. No.: B1632401

[Get Quote](#)

To ensure the safety of all laboratory personnel, it is imperative to correctly identify the specific "AG 370" product in use. The designation "AG 370" is applied to a variety of chemical products with distinctly different compositions and associated hazards. Providing generalized safety recommendations without precise identification would be irresponsible and could lead to unsafe handling practices.

Our research has identified several different products marketed as "AG 370," including:

- A multi-purpose, low VOC cement: This product is an extremely flammable liquid and vapor. [\[1\]](#)
- An industrial bactericide (X-CIDE™ 370): This is a flammable liquid and vapor that is harmful if swallowed and fatal if inhaled. [\[2\]](#)
- A concrete admixture (MasterPozzolith 370): This product is not self-ignitable and does not present an explosion hazard.
- An alumina product (CL 370): While specific safety data was not found for this exact product, alumina materials have their own handling requirements.
- A component in an Ag/AgCl Reference Electrode Filling Solution: This solution contains potassium chloride and silver nitrate. [\[3\]](#)

The personal protective equipment (PPE), handling procedures, and disposal methods vary significantly between these materials. For example, handling a flammable cement requires stringent fire safety precautions not applicable to a non-combustible concrete admixture. Similarly, the respiratory protection needed for a substance fatal upon inhalation is vastly different from that required for an inert alumina powder.

To receive accurate and essential safety information, please specify which "**AG 370**" product you are using.

Once the specific product is identified, we can provide detailed and relevant information, including:

- A comprehensive summary of all quantitative safety data in a clearly structured table.
- Detailed protocols for safe handling and storage, including recommended personal protective equipment.
- Step-by-step procedures for the safe disposal of the chemical and any contaminated materials, in accordance with all relevant regulations.
- A visual workflow diagram illustrating the complete handling and disposal process to ensure clarity and adherence to safety protocols.

Your safety is our primary concern. We look forward to providing you with the precise and necessary information to ensure a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. s3.supplyhouse.com [s3.supplyhouse.com]
- 2. berexco.com [berexco.com]
- 3. environor.ca [environor.ca]

- To cite this document: BenchChem. [Essential Safety and Handling Protocols for AG 370: A Critical Clarification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632401#personal-protective-equipment-for-handling-ag-370]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com